

# Rhodium(III) sulfate CAS number and molecular formula

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## Compound of Interest

Compound Name: Rhodium(III) sulfate

Cat. No.: B078381

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## In-Depth Technical Guide to Rhodium(III) Sulfate

For Researchers, Scientists, and Drug Development Professionals

## Core Chemical Identity and Physical Properties

**Rhodium(III) sulfate** is an inorganic compound that exists in both anhydrous and various hydrated forms. The anhydrous form, with the molecular formula  $\text{Rh}_2(\text{SO}_4)_3$ , is a red crystalline solid.<sup>[1]</sup> The different forms of **rhodium(III) sulfate** are distinguished by their degree of hydration, which in turn affects their physical properties and CAS registry numbers.

A clear distinction between the common forms is crucial for experimental consistency:

Form	CAS Number	Molecular Formula	Molar Mass (g/mol)	Appearance
Anhydrous	10489-46-0	$\text{O}_{12}\text{Rh}_2\text{S}_3$	494.00	Red-yellow solid
Tetrahydrate	15274-78-9	$\text{H}_8\text{O}_{16}\text{Rh}_2\text{S}_3$	566.06	Brown crystalline solid
Other Hydrates	N/A	$\text{Rh}_2(\text{SO}_4)_3 \cdot n\text{H}_2\text{O}$	Variable	Yellow to red solids

Data sourced from multiple chemical suppliers and databases.

The anhydrous form decomposes at temperatures above 500°C.[\[2\]](#) It is soluble in water and ethanol.[\[2\]](#)[\[3\]](#) The density of a solution is approximately 1.217 g/mL at 25°C.[\[2\]](#)[\[4\]](#)

## Synthesis and Preparation: Experimental Protocols

The synthesis of **rhodium(III) sulfate** can be achieved through several methods, primarily involving the reaction of rhodium metal or its oxide/hydroxide with sulfuric acid. The specific conditions of the reaction dictate the hydration state of the final product.

### Protocol 1: Synthesis of Anhydrous Rhodium(III) Sulfate

This method is suitable for obtaining the pure anhydrous compound.

#### Materials:

- Rhodium metal powder
- Concentrated sulfuric acid (98%)

#### Procedure:

- In a suitable reaction vessel, combine rhodium metal powder with an excess of concentrated sulfuric acid.
- Heat the mixture to 400°C under a fume hood with appropriate safety precautions.[\[1\]](#)
- Maintain this temperature until the reaction is complete, which is indicated by the formation of a red crystalline solid.
- Cool the reaction mixture and carefully isolate the solid product.
- Wash the product with a suitable solvent to remove any unreacted sulfuric acid and dry thoroughly.

### Protocol 2: Synthesis of Hydrated Rhodium(III) Sulfate (Yellow Form)

This protocol, adapted from patent literature, yields a hydrated form of **rhodium(III) sulfate**.

**Materials:**

- Rhodium(III) chloride solution
- Ammonia solution
- Concentrated sulfuric acid
- Ethyl alcohol

**Procedure:**

- Start with a solution of rhodium(III) chloride.
- Precipitate rhodium hydroxides by adding an ammonia solution until the pH of the solution is between 6 and 8.
- Separate the resulting rhodium hydroxide precipitate from the mother liquor by filtration.
- Wash the precipitate thoroughly with water.
- Dissolve the washed rhodium hydroxides in concentrated sulfuric acid. The molar ratio of Rhodium to  $\text{H}_2\text{SO}_4$  should be between 1:6 and 1:16. The reaction temperature should be maintained between 5-20°C.
- Allow the reaction mixture to stand at room temperature for at least 20 hours.
- Separate the formed rhodium sulfate salt from the mother solution.
- Wash the salt with ethyl alcohol and then dry to obtain the yellow rhodium sulfate powder.[\[5\]](#)

A key consideration in the synthesis of hydrated rhodium sulfate is the control of the hydrolysis reaction. The neutralization of the rhodium sulfate concentrate with a mild base, such as ammonium hydroxide, should be performed at a temperature below 25°C to favor the formation of a specific sulfate complex with simple bridging between sulfate groups, which is desirable for electroplating applications.[\[6\]](#)

## Applications in Catalysis and Organic Synthesis

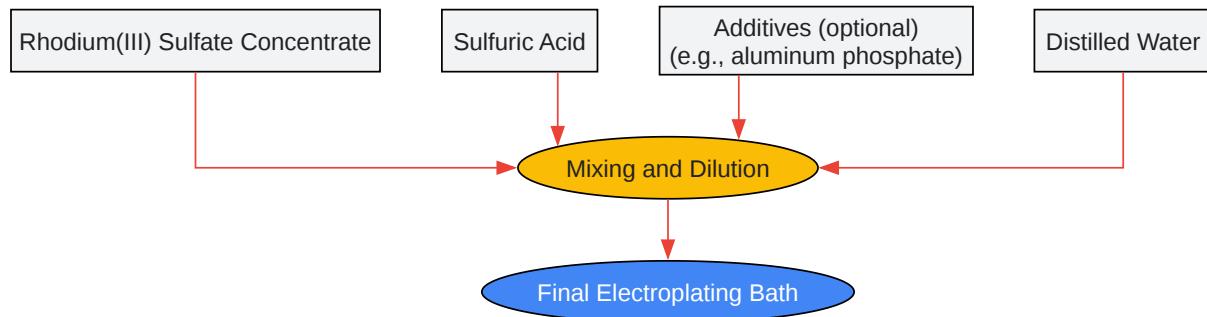
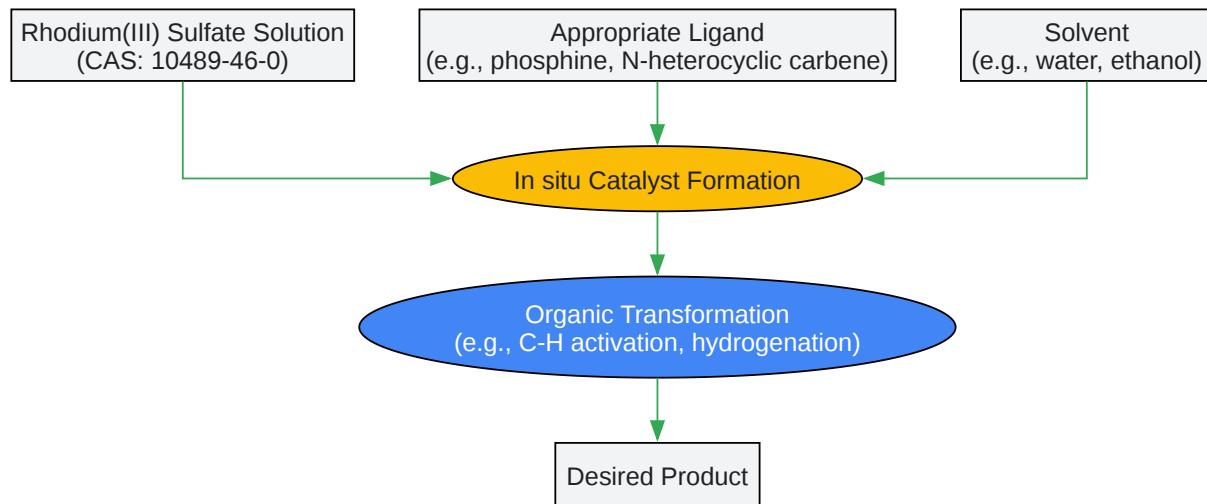
**Rhodium(III) sulfate**, particularly in solution, is a versatile precursor for the generation of active rhodium catalysts for a variety of organic transformations.<sup>[7]</sup> The Rh(III) center can act as a Lewis acid or be transformed into catalytically active species through ligand exchange.<sup>[7]</sup>

Key catalytic applications include:

- C-H Functionalization: Rhodium catalysts are well-known for their ability to activate C-H bonds, enabling the direct formation of carbon-carbon and carbon-heteroatom bonds.<sup>[7]</sup>
- Oxidation Reactions: It can be used to develop catalysts for the selective oxidation of alcohols and alkenes.<sup>[7]</sup>
- Hydrogenation and Transfer Hydrogenation: Rhodium complexes derived from the sulfate salt are effective for various reduction reactions.<sup>[7]</sup>
- S-S Bond Cleavage: Rhodium complexes can catalyze the cleavage of S-S bonds in disulfides, facilitating the synthesis of a diverse range of organosulfur compounds.<sup>[8]</sup>

While specific, detailed protocols for catalytic reactions using **rhodium(III) sulfate** as the direct catalyst are not extensively reported in readily available literature, it is typically used as a starting material to generate more complex rhodium catalysts *in situ*.

## Experimental Workflow for Catalyst Preparation from Rhodium(III) Sulfate



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